

Personal protective equipment for handling 2-amino-2-(4-hydroxyphenyl)acetic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	2-amino-2-(4-hydroxyphenyl)acetic acid
Cat. No.:	B125113

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Essential Safety and Handling Guide for 2-Amino-2-(4-hydroxyphenyl)acetic Acid

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-amino-2-(4-hydroxyphenyl)acetic acid** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Hazard Identification and Safety Data Summary

2-Amino-2-(4-hydroxyphenyl)acetic acid presents several hazards that necessitate careful handling and the use of appropriate personal protective equipment (PPE).^[1] The primary routes of exposure are inhalation of dust, skin contact, eye contact, and ingestion.

Hazard Classification	GHS Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed [1]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation [1]
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation [1]
Specific Target Organ Toxicity, Single Exposure (Category 3)	H335: May cause respiratory irritation [1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to mitigate the risks associated with handling this compound. The following table outlines the recommended PPE.

Body Part	Recommended Protection	Specification and Rationale
Respiratory	NIOSH-approved respirator	An N95 or higher-rated particulate respirator is essential to prevent the inhalation of airborne powder, which can cause respiratory irritation. [2]
Hands	Chemical-resistant gloves	Nitrile or other suitable chemical-resistant gloves should be worn. Double gloving is recommended for enhanced protection. [2] Gloves should be inspected before use and changed regularly, or immediately if contaminated or damaged. [2]
Eyes	Safety goggles or a face shield	To protect against dust particles and potential splashes, chemical safety goggles are mandatory. A face shield provides an additional layer of protection. [2] [3]
Body	Laboratory coat or coveralls	A lab coat or coveralls should be worn to protect skin and personal clothing from contamination. [4]
Feet	Closed-toe shoes	Protective footwear is required to prevent injury from spills or dropped objects. [5]

Operational Plan for Safe Handling

Adherence to a strict operational protocol is crucial for minimizing exposure and ensuring a safe working environment.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood, to control dust and vapor exposure.[6]
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[6]
- Before handling, review the Safety Data Sheet (SDS) for **2-amino-2-(4-hydroxyphenyl)acetic acid**.[1]

2. Handling the Compound:

- Wear all required PPE as specified in the table above.
- Avoid generating dust when weighing or transferring the powder. Use techniques such as gentle scooping and handling in a draft-free environment within the fume hood.
- Do not eat, drink, or smoke in the laboratory or when handling the chemical.[1]
- Wash hands thoroughly with soap and water after handling and before leaving the laboratory. [1]

3. In Case of Exposure:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[6]
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse.[1] If skin irritation persists, seek medical advice.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if respiratory symptoms develop.[1][6]

- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water. Seek immediate medical attention.[7]

Disposal Plan

Proper disposal of **2-amino-2-(4-hydroxyphenyl)acetic acid** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Chemical: Dispose of unused or waste **2-amino-2-(4-hydroxyphenyl)acetic acid** as hazardous chemical waste.[8] It should be collected in a clearly labeled, sealed container.
- Contaminated Materials: All disposable PPE (gloves, etc.), weighing papers, and other materials that have come into contact with the chemical should be considered contaminated. These items must be placed in a designated hazardous waste container for disposal.
- Spills: In the event of a spill, carefully sweep or vacuum up the solid material, avoiding dust generation.[6] Place the collected material and all cleanup supplies into a sealed, labeled container for hazardous waste disposal. The spill area should then be decontaminated.
- Consult with your institution's Environmental Health and Safety (EHS) department for specific disposal procedures and to ensure compliance with all local, state, and federal regulations.

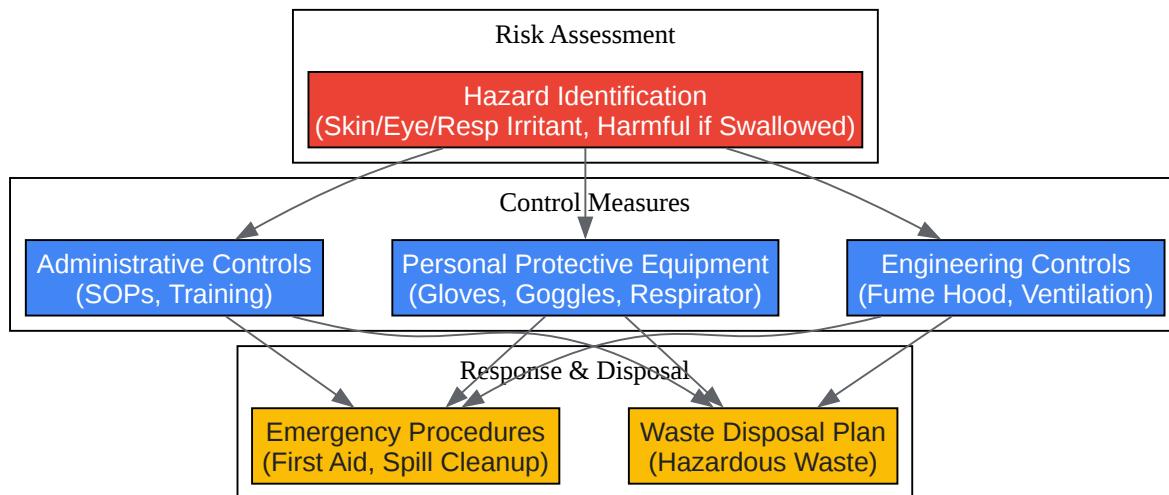
Visual Workflow and Hazard Management

To further clarify the safety procedures, the following diagrams illustrate the safe handling workflow and the logical relationships in hazard management.



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Caption: Workflow for the safe handling of **2-amino-2-(4-hydroxyphenyl)acetic acid**.



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Caption: Logical relationship of hazard management for chemical handling.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-amino-2-(4-hydroxyphenyl)acetic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b125113#personal-protective-equipment-for-handling-2-amino-2-4-hydroxyphenyl-acetic-acid]

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